

# A Technical Guide to the Physical Properties of 4-Benzylmorpholine

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## Compound of Interest

Compound Name: 4-Benzylmorpholine

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This technical guide provides a comprehensive overview of the known physical properties of **4-Benzylmorpholine**, a versatile intermediate in the synthesis of various pharmaceutical compounds. The information is presented to support research and development activities where this compound is utilized.

## Core Physical and Chemical Properties

**4-Benzylmorpholine**, also known as N-benzylmorpholine, is a tertiary amine with the chemical formula  $C_{11}H_{15}NO$ . It serves as a crucial building block in organic synthesis. A summary of its key physical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO	[1]
Molecular Weight	177.25 g/mol	[1]
Melting Point	194 °C	[2]
Boiling Point	260.5 °C at 760 mmHg	[2]
Density	1.0387 g/cm <sup>3</sup> (estimate)	
Flash Point	74.6 °C	
Vapor Pressure	0.0122 mmHg at 25 °C	
Refractive Index	1.5302 (estimate)	
Appearance	Colorless to pale yellow liquid	
pKa	6.60 ± 0.10 (Predicted)	

## Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for determining the key physical properties of organic compounds like **4-Benzylmorpholine**.

### Melting Point Determination

The melting point is a critical indicator of purity for a solid compound. For **4-Benzylmorpholine**, which can be a solid at room temperature depending on its purity, this is a relevant parameter.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **4-Benzylmorpholine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[3]
- **Apparatus Setup:** The capillary tube is attached to a thermometer with the bulb of the thermometer level with the sample. This assembly is then placed in a melting point

apparatus (e.g., a Thiele tube or a modern digital instrument) containing a heating bath fluid (like silicone oil).

- **Heating:** The heating bath is heated slowly and steadily, with constant stirring to ensure a uniform temperature distribution.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.<sup>[4]</sup> A narrow melting point range (0.5-1 °C) is indicative of a pure compound.
- **Heating Rate:** For an accurate determination, the temperature should be raised rapidly to about 10-15 °C below the expected melting point, and then the heating rate should be reduced to 1-2 °C per minute.<sup>[3]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small volume (a few milliliters) of **4-Benzylmorpholine** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.<sup>[1]</sup>
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is heated in a Thiele tube containing a high-boiling liquid (e.g., paraffin oil). The side arm of the Thiele tube is heated to ensure uniform circulation of the heating liquid.<sup>[5]</sup>
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will expand and escape as a slow stream of bubbles. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.<sup>[1]</sup>
- **Boiling Point Reading:** The heating is then stopped. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid

just begins to enter the capillary tube is the boiling point of the liquid.[5]

## Density Determination

Density is the mass per unit volume of a substance.

Methodology: Pycnometer or Graduated Cylinder Method

- **Mass Measurement:** The mass of a clean, dry pycnometer (for high precision) or a graduated cylinder is accurately measured using an analytical balance.[6][7]
- **Volume Measurement:** A known volume of **4-Benzylmorpholine** is added to the pycnometer or graduated cylinder. The volume is read precisely.
- **Mass of Liquid:** The combined mass of the container and the liquid is measured. The mass of the liquid is determined by subtracting the mass of the empty container.[7]
- **Density Calculation:** The density is calculated by dividing the mass of the liquid by its volume ( $\text{Density} = \text{Mass}/\text{Volume}$ ).[7] For accurate results, the temperature at which the measurement is made should be recorded, as density is temperature-dependent.

## Refractive Index Determination

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

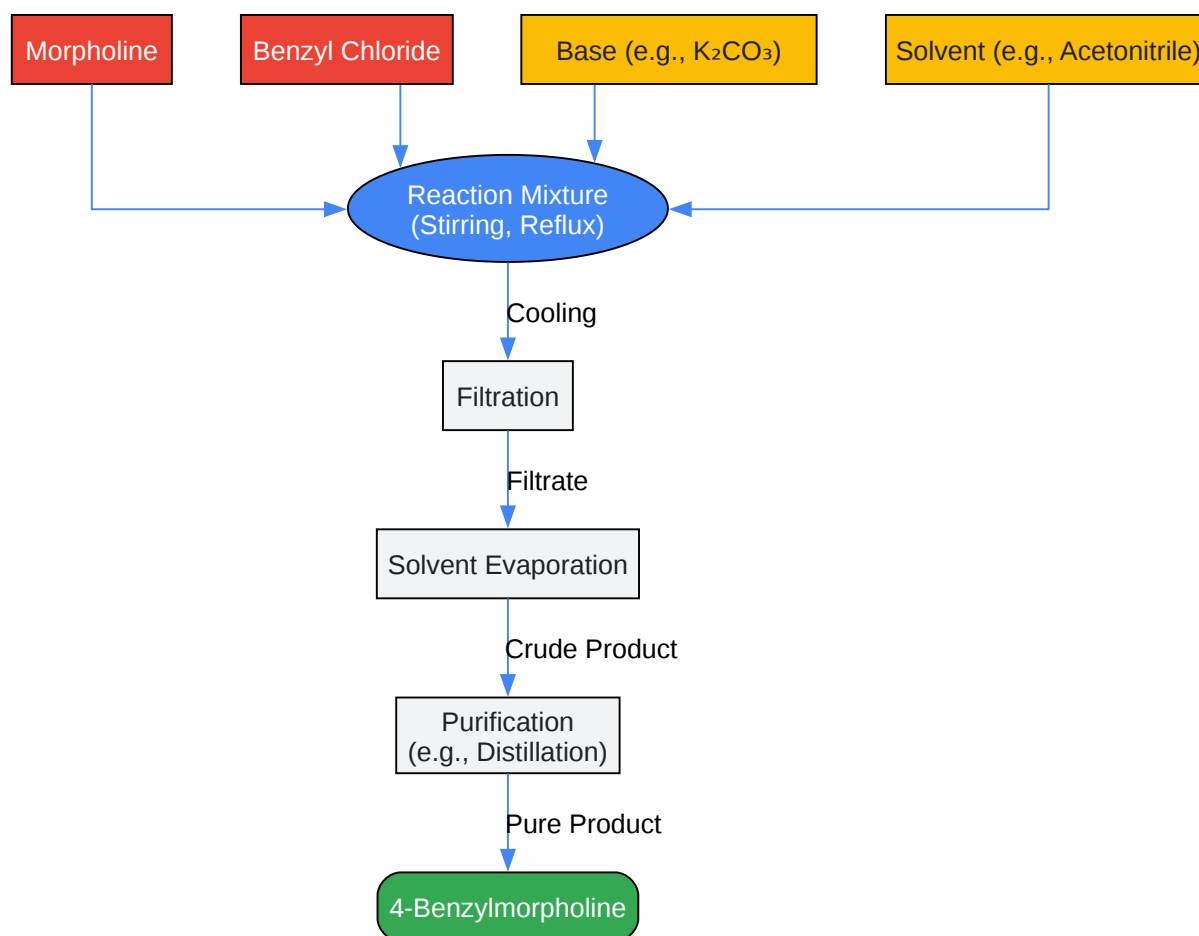
Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **4-Benzylmorpholine** are placed on the prism of the Abbe refractometer.
- **Measurement:** The prisms are closed, and light is passed through the sample. The telescope eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

## Synthesis Workflow of 4-Benzylmorpholine

A common method for the synthesis of **4-Benzylmorpholine** involves the N-alkylation of morpholine with a benzyl halide, such as benzyl chloride. This reaction is typically carried out in the presence of a base to neutralize the hydrohalic acid formed as a byproduct.



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Caption: A typical workflow for the synthesis of **4-Benzylmorpholine**.

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